

Application of Diethylamine Hydrochloride in Perovskite Solar Cell Fabrication

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Compound of Interest

Compound Name: Diethylamine hydrochloride

Cat. No.: B041361

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Application Note AP-PSC-DEA-HCl-001

Introduction

The performance and stability of perovskite solar cells (PSCs) are intrinsically linked to the quality of the perovskite crystalline film. Additive engineering has emerged as a crucial strategy to modulate crystal growth, passivate defects, and enhance the overall power conversion efficiency (PCE) and longevity of these devices. Among various additives, short-chain alkylamine hydrochlorides have demonstrated significant potential in improving film morphology and electronic properties. While specific literature on the use of **diethylamine hydrochloride** (DEA-HCl) is limited, its structural similarity to other effective additives, such as ethylamine hydrochloride (EACl) and methylammonium chloride (MACl), suggests its potential utility in perovskite solar cell fabrication.

This document provides a detailed, albeit extrapolated, protocol for the incorporation of **diethylamine hydrochloride** as a precursor additive in the fabrication of perovskite solar cells. The methodologies and expected outcomes are based on established results from analogous amine hydrochloride additives. The primary proposed roles of DEA-HCl include controlling grain growth to form larger, more oriented crystals and passivating grain boundary defects, which are critical for reducing non-radiative recombination and improving charge carrier transport.

Experimental Protocols

Precursor Solution Preparation

A standard protocol for preparing a perovskite precursor solution with an alkylamine hydrochloride additive is outlined below. The following formulation is for a typical methylammonium lead iodide (MAPbI_3) perovskite, with the additive concentration being a key variable for optimization.

Materials:

- Lead(II) iodide (PbI_2)
- Methylammonium iodide (MAI)
- **Diethylamine hydrochloride (DEA-HCl)**
- Anhydrous N,N-Dimethylformamide (DMF)
- Anhydrous Dimethyl sulfoxide (DMSO)

Procedure:

- In an inert atmosphere (e.g., a nitrogen-filled glovebox), dissolve PbI_2 and MAI in a co-solvent of DMF and DMSO (typically in a 4:1 volume ratio) to achieve the desired molar concentration of the perovskite precursor (e.g., 1.2 M).
- Prepare a stock solution of DEA-HCl in the same DMF/DMSO co-solvent.
- Add the DEA-HCl stock solution to the perovskite precursor solution to achieve the desired final molar percentage of the additive. It is recommended to screen a range of concentrations (e.g., 0 mol%, 5 mol%, 10 mol%, 15 mol%) relative to the lead iodide concentration to determine the optimal loading.
- Stir the final solution at room temperature for at least 2 hours, or at a slightly elevated temperature (e.g., 60-70°C) to ensure complete dissolution of all components.
- Before use, filter the precursor solution through a 0.22 μm or 0.45 μm PTFE syringe filter to remove any particulates.

Perovskite Film Deposition (Spin Coating)

The following is a typical two-step spin coating program for depositing the perovskite layer. Parameters should be optimized based on the specific substrate and desired film thickness.

Procedure:

- Clean the substrates (e.g., FTO-coated glass with an electron transport layer like SnO_2) thoroughly using a sequence of detergents, deionized water, acetone, and isopropanol, followed by UV-Ozone treatment.
- Transfer the cleaned substrates into an inert atmosphere glovebox.
- Dispense a sufficient volume (e.g., 40-100 μL) of the DEA-HCl-containing perovskite precursor solution onto the center of the substrate.
- Initiate a two-step spin coating program:
 - Step 1: A low-speed spin (e.g., 1000-2000 rpm) for 5-10 seconds to allow the solution to spread evenly.
 - Step 2: A high-speed spin (e.g., 4000-6000 rpm) for 20-40 seconds to form a uniform thin film.
- During the high-speed step (typically 5-15 seconds before the end), dispense an anti-solvent (e.g., 100-200 μL of chlorobenzene or toluene) onto the spinning substrate to induce rapid crystallization.
- Continue spinning for the remainder of the program to evaporate the residual solvent.

Annealing

Thermal annealing is a critical step to promote crystal growth and remove any remaining solvent.

Procedure:

- Immediately after spin coating, transfer the substrate to a preheated hotplate within the inert atmosphere.
- Anneal the film at a temperature between 100°C and 150°C. The optimal temperature and time are highly dependent on the perovskite composition and the presence of additives. A typical starting point is 100°C for 10-30 minutes. A systematic optimization of both parameters is recommended.
- After annealing, allow the film to cool down to room temperature before proceeding with the deposition of subsequent layers (e.g., hole transport layer and metal electrode).

Data Presentation

The following tables summarize the performance of perovskite solar cells fabricated with analogous amine hydrochloride additives, which can serve as a benchmark for the expected effects of DEA-HCl.

Table 1: Device Performance with Ethylamine Hydrochloride (EACl) Additive

Additive Concentration (mol%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
0 (Control)	1.08	22.8	75.1	18.42
Optimal EACl	1.12	23.5	80.1	21.07

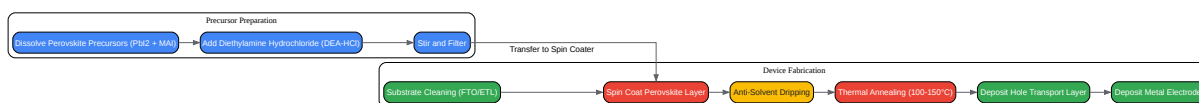
Note: Data is generalized from literature on EACl additives and may not represent a single specific study.

Table 2: Device Performance with Methylammonium Chloride (MACl) Additive

Additive Concentration (mol%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
0 (Control)	1.00	20.93	79.48	16.72
10	1.14	24.71	83.64	23.61

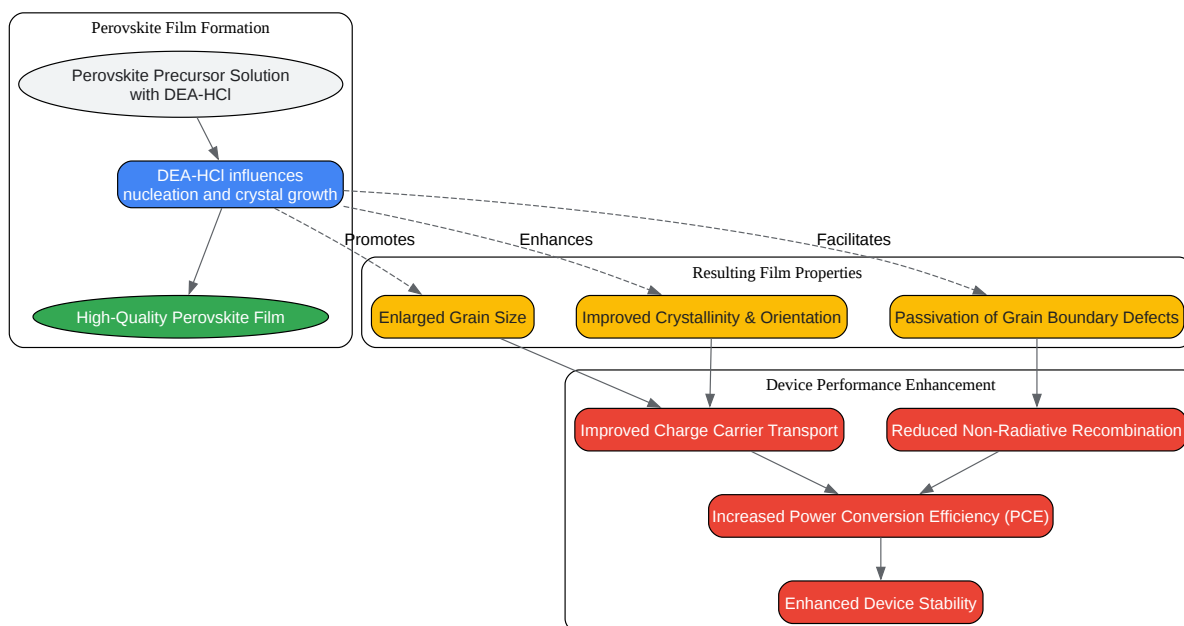
Note: Data is generalized from literature on MACI additives and may not represent a single specific study.^[1]

Visualizations



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Caption: Experimental workflow for perovskite solar cell fabrication with DEA-HCl.



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References

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